

# Application Notes and Protocols for Testing Fluquinconazole Efficacy on Cereal Crops

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## Compound of Interest

Compound Name: Fluquinconazole

Cat. No.: B159502

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## Introduction

**Fluquinconazole** is a triazole fungicide used to protect cereal crops from a variety of endophytic fungal diseases. It functions as a sterol biosynthesis inhibitor, disrupting membrane function in fungi.[1] It is commonly applied as a seed treatment to provide early-season protection against pathogens such as *Gaeumannomyces graminis* (take-all), *Blumeria graminis* (powdery mildew), and *Zymoseptoria tritici* (*Septoria tritici* blotch).[2][3][4] Assessing the efficacy of **fluquinconazole** is critical for optimizing disease management strategies, determining economic benefits, and managing fungicide resistance.[4][5]

These application notes provide detailed protocols for researchers and agricultural scientists to conduct field trials evaluating the efficacy of **fluquinconazole** seed treatments on cereal crops like wheat and barley. The protocols cover experimental design, application, disease assessment, and data analysis.

## Experimental Protocols

Two primary protocols are presented: one for evaluating seed treatment efficacy and a second for a comparative foliar fungicide trial.

### Protocol 1: Field Efficacy of Fluquinconazole Seed Treatment

This protocol details a field experiment to assess the efficacy of **fluquinconazole** seed treatment against key cereal pathogens.

1. Objective: To quantify the effectiveness of **fluquinconazole** seed treatment in controlling seed- and soil-borne diseases (e.g., take-all, powdery mildew, Septoria tritici blotch) and its impact on crop yield.[3][6]

2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a minimum of four replicates.[7]
- Plot Size: Minimum of 10m x 2m to minimize edge effects.
- Crop: Select a cereal variety known to be susceptible to the target diseases to ensure high disease pressure.[8]
- Treatments:
  - Untreated Control (UTC): Seed with no fungicide treatment.
  - **Fluquinconazole**-Treated Seed: Seed treated with a commercial formulation of **fluquinconazole** at the recommended label rate (e.g., a product containing 167 g/L **fluquinconazole** applied at 450 ml/100kg of seed).[9]
  - Positive Control (Optional): Seed treated with a different standard fungicide (e.g., silthiofam or fluxapyroxad) for comparison.[2][3]

3. Materials and Equipment:

- Certified cereal seed (susceptible variety)
- **Fluquinconazole** seed treatment formulation
- Commercial seed treater or rotating drum for manual application
- Plot seeder/drill
- CO2-pressurized backpack sprayer (for maintenance applications, if needed)

- Surveyor's tape, stakes, and labels
- Data collection sheets or electronic device
- Plant disease assessment keys/guides

#### 4. Procedure:

- Seed Treatment:
  - Calibrate the application equipment to ensure accurate dosage.[10]
  - Apply **fluquinconazole** to the seed lot for the treatment plots. Ensure even coverage.[10]
  - Leave an equivalent amount of seed untreated for the control plots.
  - Allow the treated seed to dry completely before sowing to prevent clumping.
- Site Selection and Plot Establishment:
  - Select a field with a history of the target disease(s). For take-all, a second or third consecutive wheat crop is ideal.[3] For diseases like Septoria, retained stubble from a previous wheat crop can serve as an inoculum source.[4]
  - Prepare the seedbed according to standard local practices.
  - Establish plots according to the RCBD layout, ensuring buffer zones between blocks and around the trial area.
- Sowing:
  - Calibrate the seeder to the desired seeding rate (e.g., 80 kg/ha ).[9]
  - Sow the plots, ensuring equipment is thoroughly cleaned between handling treated and untreated seed to prevent cross-contamination.
- Trial Maintenance:

- Apply fertilizers and herbicides uniformly across all plots as per local agronomic recommendations. Avoid applying any non-trial fungicides that could interfere with the results.

## 5. Data Collection and Assessment:

- Crop Emergence: Count the number of plants in designated one-meter rows within each plot at an early growth stage (e.g., GS12-14) to assess any phytotoxic or beneficial effects of the treatment on germination.
- Disease Assessment:
  - Begin monitoring crops regularly from emergence for signs of disease.[\[6\]](#)
  - Conduct visual assessments of disease severity at key growth stages (GS), such as stem elongation (GS31/32), flag leaf emergence (GS39), and heading (GS55).[\[2\]](#)[\[9\]](#)
  - For foliar diseases (powdery mildew, Septoria), assess the percentage of leaf area affected on the top three leaves of 10-20 randomly selected plants per plot.[\[2\]](#)
  - For root diseases (take-all), carefully excavate 10-20 plants per plot at late milk to early dough stage (GS77-83), wash the roots, and score the severity of root blackening on a 0-100% scale.
  - Calculate the Area Under the Disease Progress Curve (AUDPC) from sequential disease severity assessments to provide an integrated measure of disease development over time. [\[11\]](#)[\[12\]](#)
- Yield Assessment:
  - Harvest the central area of each plot using a plot combine.
  - Record the grain weight and measure moisture content. Adjust all plot yields to a standard moisture percentage (e.g., 12.5%).[\[13\]](#)
  - Measure the test weight (hectoliter weight) of the grain from each plot.[\[12\]](#)

## 6. Statistical Analysis:

- Analyze data for disease severity, AUDPC, emergence, yield, and test weight using Analysis of Variance (ANOVA) appropriate for an RCBD.
- Use a mean separation test (e.g., Tukey's HSD or LSD) at  $P < 0.05$  to determine significant differences between treatments.[\[12\]](#)

## Protocol 2: Comparative Efficacy of Fluquinconazole Seed Treatment vs. Foliar Fungicides

This protocol is designed to compare the efficacy of a **fluquinconazole** seed treatment with standard foliar fungicide programs.

1. Objective: To determine the relative effectiveness and economic benefit of a prophylactic seed treatment versus reactive or programmed foliar fungicide applications for controlling foliar diseases like *Septoria tritici* blotch.[\[7\]](#)

### 2. Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with four replicates.
- Treatments:
  - Untreated Control (UTC).
  - **Fluquinconazole** Seed Treatment only.
  - Foliar Fungicide Program only (e.g., application of a product like Adexar at GS39).[\[11\]](#)
  - **Fluquinconazole** Seed Treatment + Foliar Fungicide Program.[\[9\]](#)
  - Two-Spray Foliar Program (e.g., applications at GS31 and GS39), which often provides a high level of control.[\[7\]](#)

### 3. Procedure:

- Follow the setup, sowing, and maintenance procedures outlined in Protocol 1.
- Foliar Application:

- Calibrate a CO<sub>2</sub>-pressurized backpack sprayer to deliver the correct volume (e.g., 100-200 L/ha).
- Apply foliar treatments at the specified growth stages (e.g., GS31, GS39).[7] Shield adjacent plots from spray drift using a portable screen.

#### 4. Data Collection and Analysis:

- Conduct disease assessments and yield measurements as described in Protocol 1.
- Perform statistical analysis (ANOVA) to compare all treatment means.
- Conduct an economic analysis to compare the cost versus benefit (yield increase) of each disease management strategy.[7]

## Data Presentation

Quantitative results from these trials should be summarized in tables for clear comparison.

Table 1: Efficacy of **Fluquinconazole** Seed Treatment on Powdery Mildew and Wheat Yield

Treatment	Disease Severity (%) at GS39[2]	AUDPC[11][12]	Yield (t/ha)[2][3]	Test Weight ( kg/hL ) [12]
Untreated Control	45.2 a	680 a	6.8 a	72.1 a
Fluquinconazole	18.5 b	255 b	7.9 b	75.3 b
Competitor Fungicide	21.3 b	290 b	7.7 b	74.8 b
P-value	<0.001	<0.001	0.005	0.003

Means in the same column followed by the same letter are not significantly different ( $P>0.05$ ).

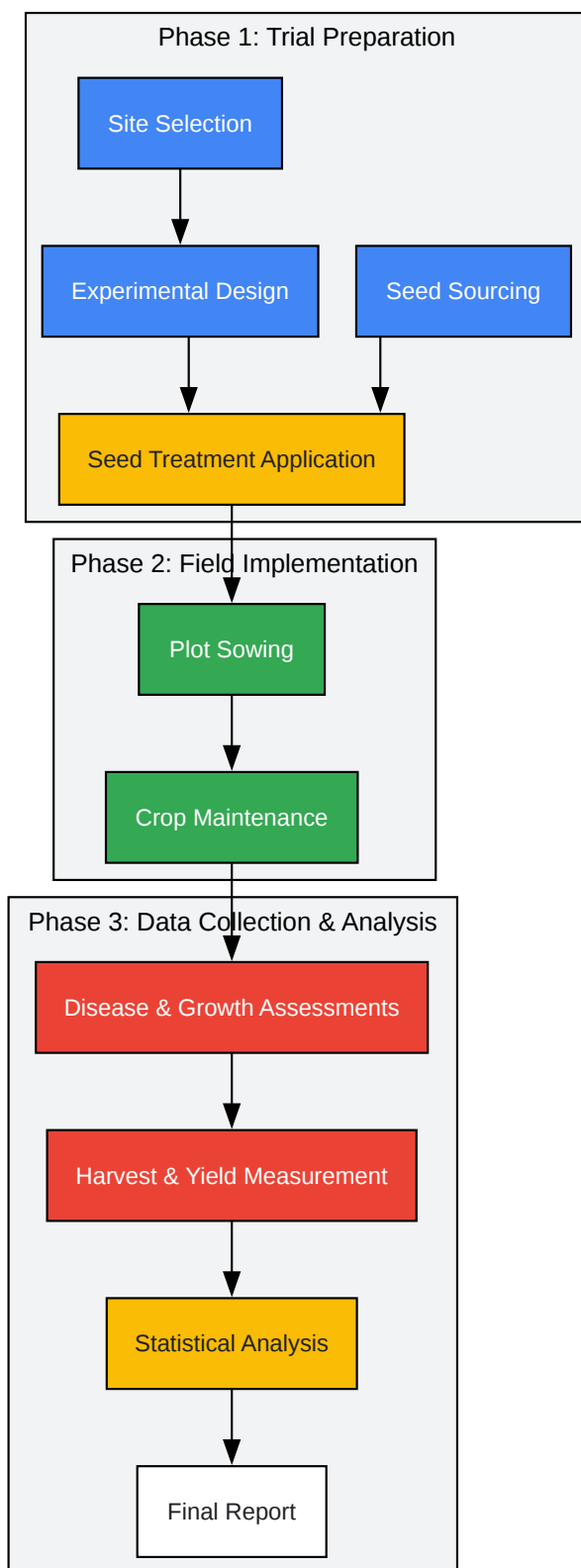
Table 2: Comparison of Seed Treatment and Foliar Fungicide Programs for Septoria Tritici Blotch Control

Treatment Program	Final Disease Severity (%) <sup>[7]</sup>	AUDPC <sup>[11]</sup>	Yield (t/ha) <sup>[11]</sup>	Yield Increase over UTC (%)
Untreated Control (UTC)	62.8 a	850 a	5.5 a	-
Fluquinconazole Seed Tx	48.1 b	610 b	6.2 b	12.7%
Foliar Spray at GS39	25.3 c	320 c	7.1 c	29.1%
Seed Tx + Foliar at GS39	22.9 c	285 c	7.3 c	32.7%
Two Foliar Sprays (GS31 & GS39)	10.7 d	150 d	7.9 d	43.6%
P-value	<0.001	<0.001	<0.001	-

Means in the same column followed by the same letter are not significantly different ( $P>0.05$ ).

## Mandatory Visualization

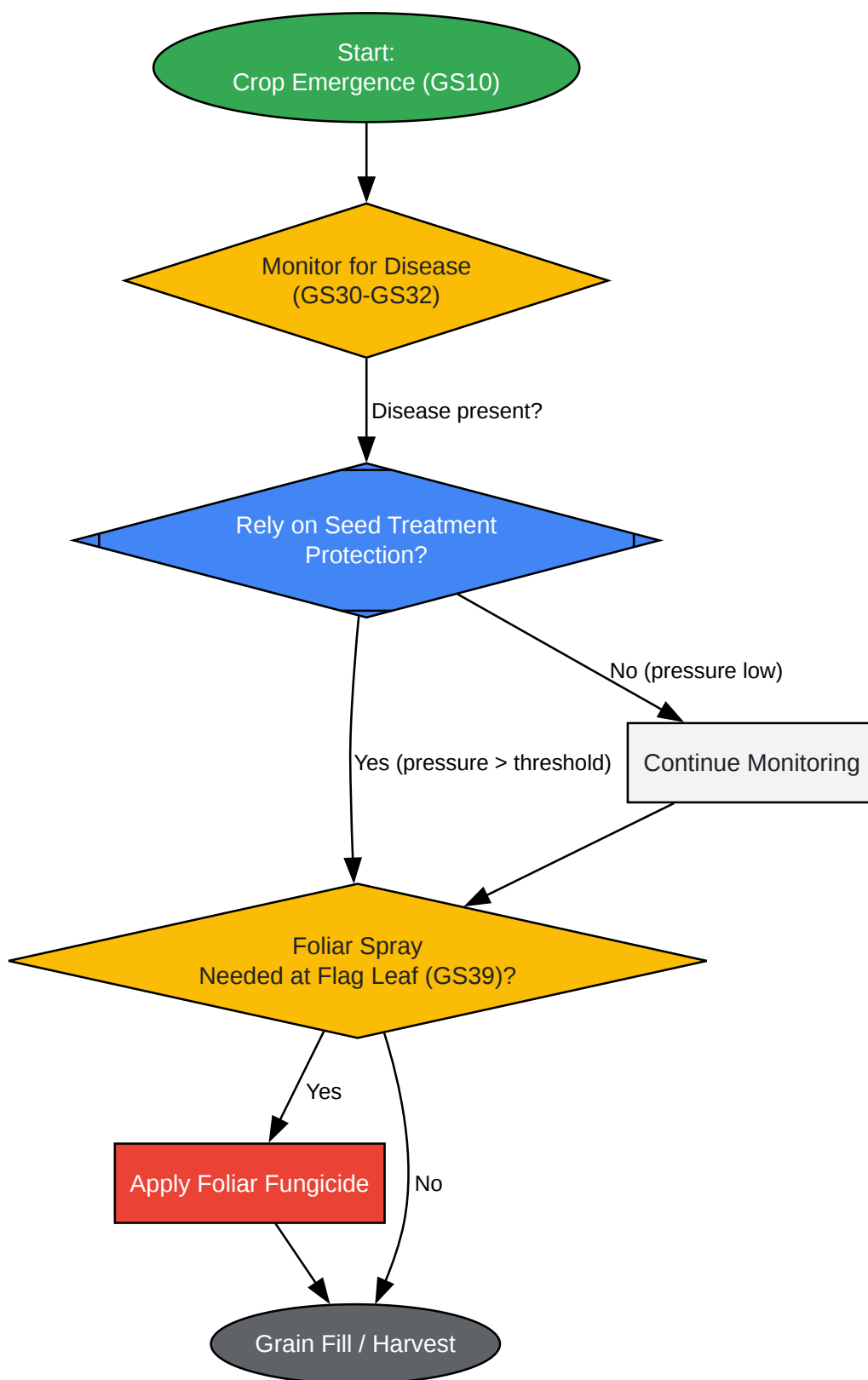
Diagrams created using Graphviz to illustrate workflows and relationships.



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Caption: Workflow for a cereal fungicide efficacy field trial.





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Caption: In-season disease management decision pathway.

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